

Pharmacological Profile of VU0453379: A Technical Guide

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Compound of Interest

Compound Name: VU0453379

Cat. No.: B15569327

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Abstract

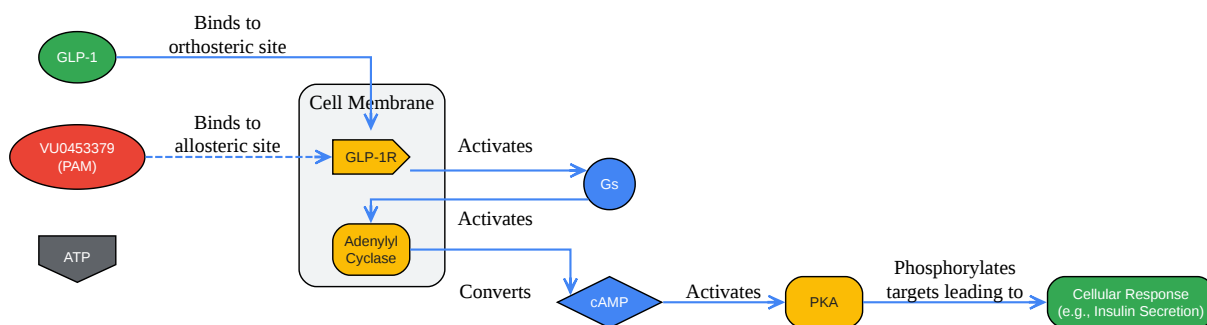
VU0453379 is a novel, central nervous system (CNS) penetrant, small molecule positive allosteric modulator (PAM) of the Glucagon-Like Peptide-1 Receptor (GLP-1R). As a PAM, **VU0453379** does not activate the GLP-1R directly but enhances the affinity and/or efficacy of endogenous agonists like GLP-1. This document provides a comprehensive overview of the pharmacological profile of **VU0453379**, including its in vitro and in vivo properties, selectivity, and pharmacokinetic characteristics. Detailed experimental protocols and signaling pathway diagrams are included to facilitate further research and development.

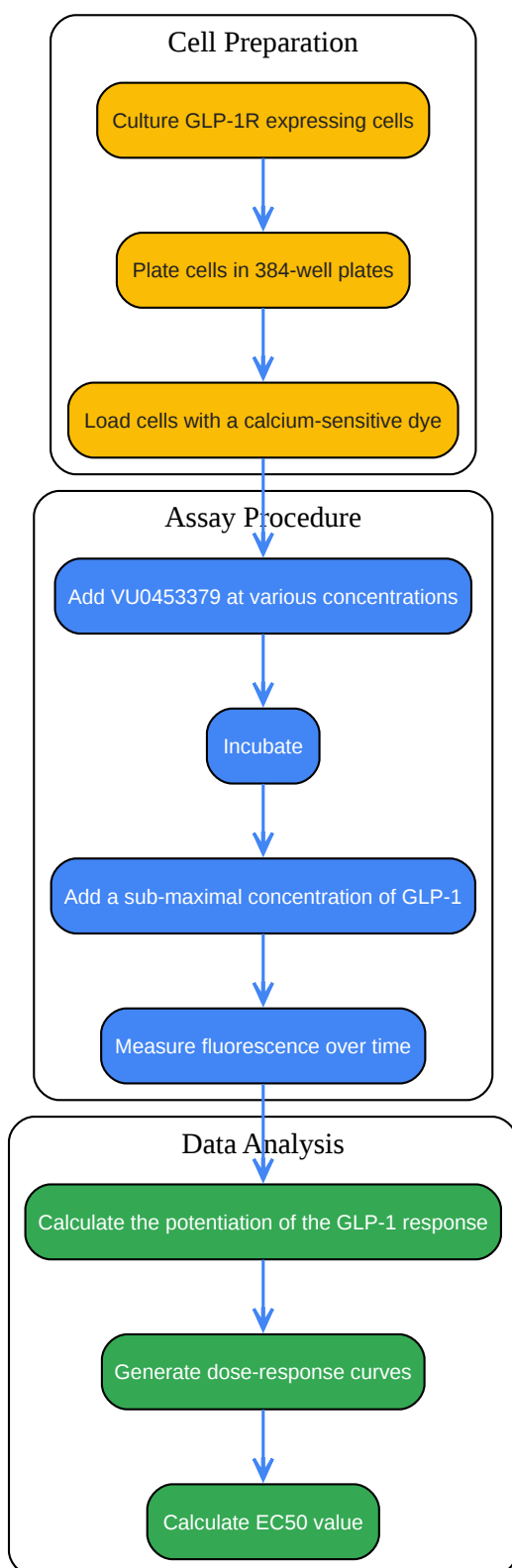
Introduction

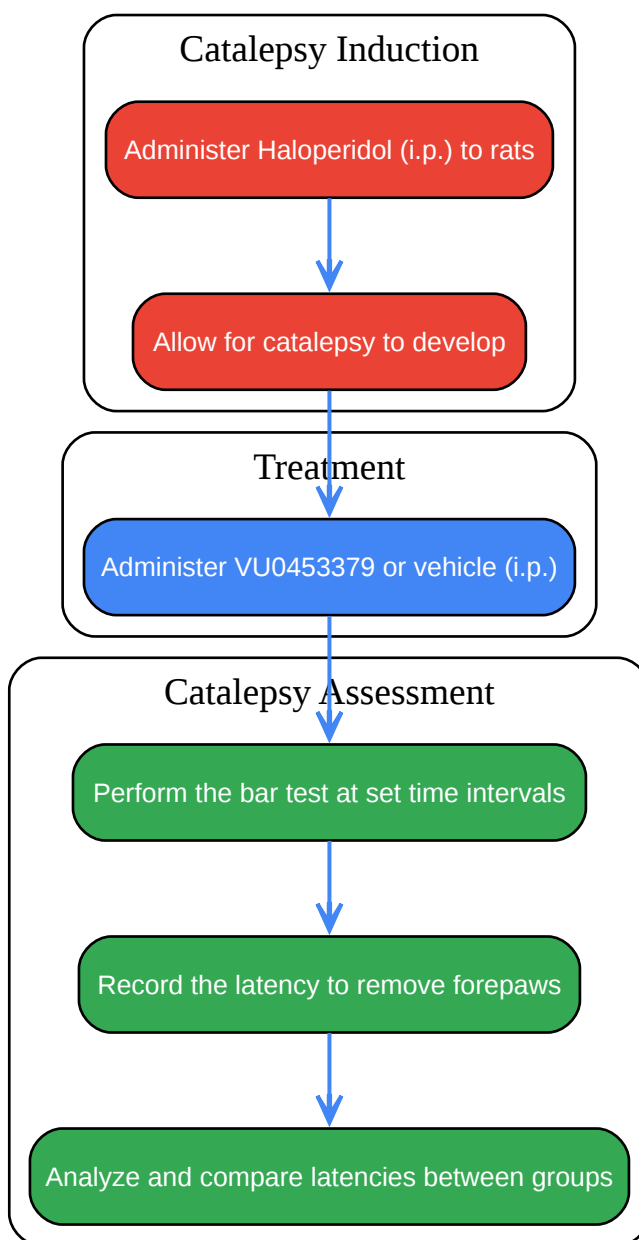
The Glucagon-Like Peptide-1 Receptor (GLP-1R) is a well-established therapeutic target for type 2 diabetes and has shown potential in treating neurodegenerative diseases. While peptide-based GLP-1R agonists are effective, they require parenteral administration. Small molecule, orally bioavailable GLP-1R PAMs like **VU0453379** represent a promising alternative therapeutic strategy. **VU0453379** has demonstrated efficacy in preclinical models, potentiating insulin secretion and exhibiting central nervous system effects.^[1]

Mechanism of Action

VU0453379 acts as a positive allosteric modulator of the GLP-1R. It binds to a site on the receptor that is distinct from the orthosteric binding site of endogenous GLP-1. This allosteric binding potentiates the receptor's response to GLP-1, leading to enhanced downstream signaling. The primary signaling pathway of the GLP-1R involves the activation of adenylyl cyclase and the subsequent increase in intracellular cyclic AMP (cAMP).







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References

- 1. Non-peptide agonists and positive allosteric modulators of glucagon-like peptide-1 receptors: Alternative approaches for treatment of Type 2 diabetes - PMC [pmc.ncbi.nlm.nih.gov]
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